

# optimizing Fluacrypyrim dose for minimal toxicity

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

Cat. No.: S006337

[Get Quote](#)

## Fluacrypyrim: Core Properties & Data

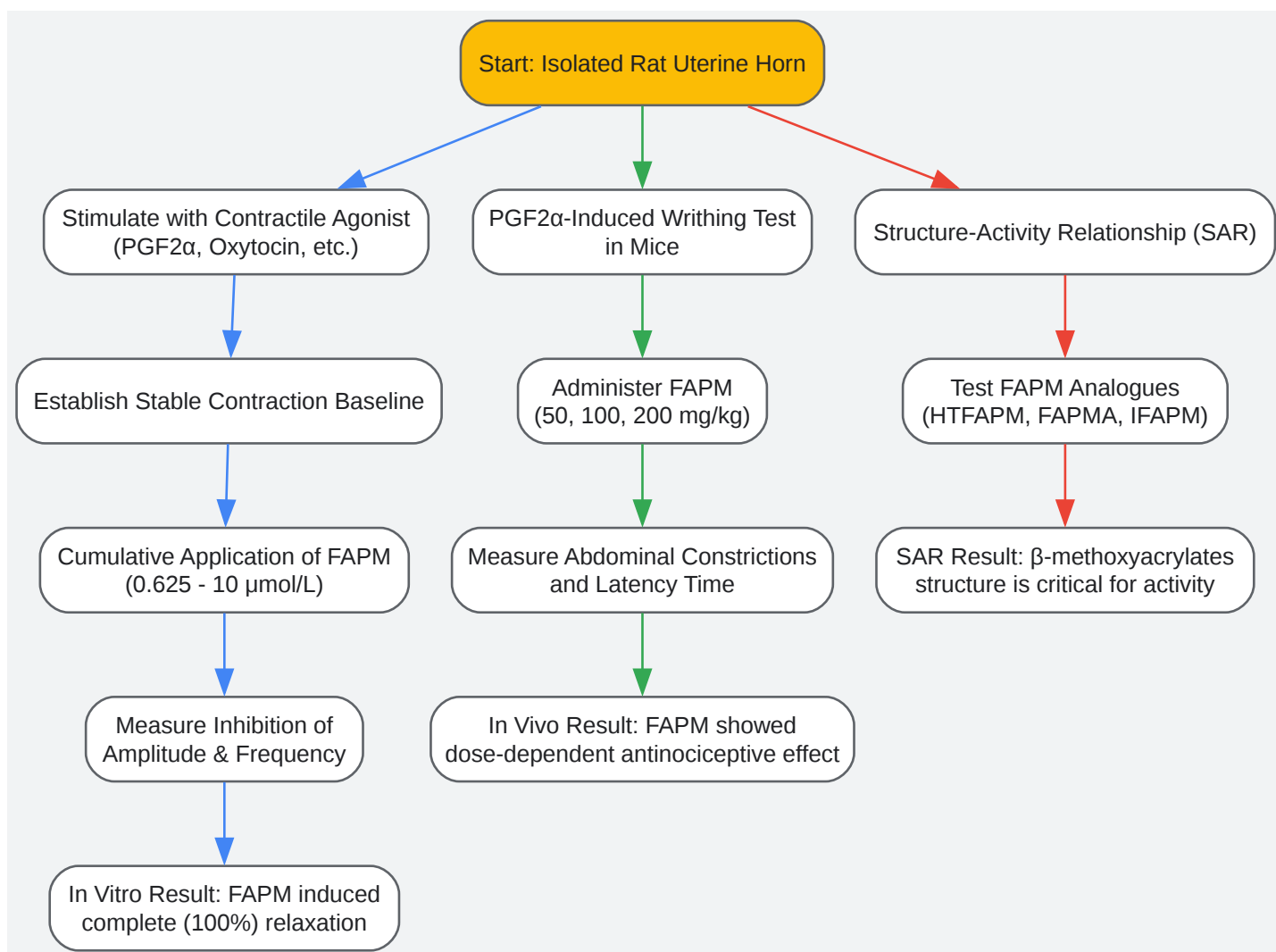
For a quick reference, here are the key physicochemical and toxicological properties of **Fluacrypyrim** [1].

Property	Value / Description
IUPAC Name	methyl (E)-2-{ $\alpha$ -[2-isopropoxy-6-(trifluoromethyl)pyrimidin-4-yloxy]-o-tolyl}-3-methoxyacrylate [1]
CAS RN	229977-93-9 [1] [2]
Molecular Formula	C <sub>20</sub> H <sub>21</sub> F <sub>3</sub> N <sub>2</sub> O <sub>5</sub> [1] [2]
Molecular Mass	426.39 g/mol [1] [2]
Mode of Action	Mitochondrial complex III electron transport inhibitor (at Qo site) [1].
Water Solubility	0.344 mg/L (at 20 °C, pH 7), classified as low [1].
Log P	4.5, indicating high lipophilicity [1].
Vapour Pressure	0.006 mPa (at 20 °C), indicating low volatility [1].

Property	Value / Description
Acute Toxicity (Mammals)	Generally low level of toxicity [1]. Classified as Harmful (H302, H312, H332) in solution form [2].
Ecotoxicity	Moderate to high toxicity to most aquatic species, earthworms, and birds; not particularly toxic to honeybees [1].

## Experimental Protocol: Investigating Uterine Relaxant Effects

A 2017 study explored **Fluacrypyrim's** (FAPM) potential as a uterine relaxant, providing a detailed methodology for *in vitro* and *in vivo* assays relevant to drug development [3]. The following diagram outlines the experimental workflow.



[Click to download full resolution via product page](#)

**Objective:** To evaluate the inhibitory effect of **Fluacrypyrim** (FAPM) on agonist-induced uterine contractions and assess its analgesic and anti-inflammatory potential [3].

## Materials and Reagents

- **Test Compound: Fluacrypyrim** (FAPM). A solution was prepared, and the structure was confirmed to be the active E-isomer [1] [3].
- **Animals:** Adult female Sprague-Dawley rats and ICR mice.
- **Agonists:** Prostaglandin F<sub>2α</sub> (PGF<sub>2α</sub>), Oxytocin, Acetylcholine, high-K<sup>+</sup> solution.
- **Key Reagents:** Antibodies for phosphorylated Myosin Light Chain (MLC<sub>20</sub>) for western blot analysis.

## In Vitro Methodology (Uterine Contraction)

- **Tissue Preparation:** Uterine horns were isolated from rats and mounted in organ baths containing oxygenated physiological solution.
- **Induction of Contraction:** Tissues were stimulated with a specific agonist:
  - PGF2 $\alpha$  (450 nM)
  - Oxytocin (1 mU/mL)
  - Acetylcholine (0.25  $\mu$ M)
  - KCl (16 mM)
- **Compound Application:** After establishing stable contractions, FAPM was cumulatively applied (0.625 to 10  $\mu$ mol/L).
- **Data Analysis:** Contractions were measured as the Area Under the Curve (AUC). The pD<sub>2</sub> value (-logEC<sub>50</sub>) was calculated from the dose-response curve. For oxytocin, Schild plot analysis was performed to determine the mechanism of antagonism [3].

## In Vivo Methodology (Analgesic & Anti-inflammatory Effects)

- **Acetic Acid-Induced Writhing Test:** Mice were administered FAPM (50, 100, 200 mg/kg) before an intraperitoneal injection of acetic acid. The number of abdominal constrictions was recorded.
- **Anti-inflammatory Tests:**
  - **Xylene-induced ear edema** in mice.
  - **Carrageenan-induced paw edema** in rats. Animals were pre-treated with FAPM, and edema inhibition was measured [3].

## Ex Vivo Analysis (MLC<sub>20</sub> Phosphorylation)

- Rat myometrial tissues were treated with PGF2 $\alpha$  in the presence or absence of FAPM (2.5, 5, 10  $\mu$ M). Proteins were extracted, and the level of MLC<sub>20</sub> phosphorylation was detected via western blotting to investigate the molecular mechanism [3].

## Safety & Handling Guidelines

**Flucrypyrim** requires careful handling. The following data is based on a certified reference material solution in acetonitrile [2].

Aspect	Guidelines
<b>Hazard Statements</b>	Highly flammable liquid and vapour (H225). Harmful if swallowed, in contact with skin, or if inhaled (H302, H312, H332). Causes serious eye irritation (H319) [2].

| **Personal Protection** | **Gloves & Suit:** Chemical-resistant gloves and protective clothing. **Eye/Face Protection:** Face shield and safety glasses. **Respiratory Protection:** Use in well-ventilated area. If ventilation is inadequate, use a full-face respirator with appropriate cartridges or a supplied-air respirator [2]. || **Safe Storage** | Store in a cool place (recommended 2-8 °C). Keep container tightly closed and upright. Keep away from heat and ignition sources [2]. || **First Aid** | **Inhalation:** Move to fresh air. **Skin Contact:** Wash with soap and water. **Eye Contact:** Rinse cautiously with water for several minutes. **Ingestion:** Rinse mouth. Do NOT induce vomiting. In all cases, consult a physician [2]. |

## Troubleshooting & FAQ Guide

This guide addresses potential issues based on the compound's properties and the cited research.

**Q1: The compound appears to have low solubility in my aqueous buffer. How can I prepare a stock solution for *in vitro* assays?**

- **Cause:** **Fluacrypyrim** has very low water solubility (0.344 mg/L) [1].
- **Solution:** Prepare a concentrated stock solution in a suitable organic solvent like **acetone, methanol, or dimethyl sulfoxide (DMSO)**, and then dilute it in the assay buffer. The final solvent concentration should be non-toxic to cells or tissues. Acetonitrile was used as a solvent for a certified reference material [2].

**Q2: Our *in vivo* studies require a formulation for oral or intraperitoneal administration. What are the considerations?**

- **Considerations:** The cited research administered FAPM to mice at 50-200 mg/kg, indicating it is feasible [3]. For a compound with low water solubility, use suspending agents like carboxymethyl cellulose or surfactants like Tween-80 to create a homogeneous suspension. Always include a vehicle control group.

**Q3: The experimental results are inconsistent with the expected mechanism. What could be wrong?**

- **Potential Cause 1 (Purity):** Ensure compound purity and stability. Use certified reference materials when possible and store the compound appropriately (2-8 °C) [2].
- **Potential Cause 2 (Isomerism):** **Fluacrypyrim** exhibits geometric (E/Z) isomerism, and the **E-isomer is the predominant and biologically active form** [1]. Confirm the isomeric composition of your sample.
- **Potential Cause 3 (Assay Conditions):** The mechanism involves mitochondrial complex III inhibition in pests [1] and protein tyrosine phosphatase (PTP) activation in mammalian cells [3]. Ensure your assay conditions are optimized for the specific biological context.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Fluacrypyrim [sitem.herts.ac.uk]
2. Solution (Solvent: Acetonitrile) | 1X5ML Fluacrypyrim [hpc-standards.com]
3. Flucrypyrim, a novel uterine relaxant, has antinociceptive and... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [optimizing Fluacrypyrim dose for minimal toxicity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b006337#optimizing-fluacrypyrim-dose-for-minimal-toxicity>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)